

Application Notes and Protocols: HTH-01-091 TFA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HTH-01-091 TFA

Cat. No.: B12388138

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

HTH-01-091 TFA is a potent and selective inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK), a serine/threonine kinase implicated in tumorigenesis and cancer progression. [1][2] With an IC₅₀ of 10.5 nM for MELK, **HTH-01-091 TFA** serves as a valuable tool for studying MELK-driven cellular processes and for preclinical investigations in oncology, particularly in breast cancer research.[1][2] This document provides detailed protocols for the preparation of **HTH-01-091 TFA** stock solutions and summarizes its key quantitative data.

Data Presentation

The following tables provide a summary of the key quantitative data for **HTH-01-091 TFA**, including its chemical properties, inhibitory concentrations, and antiproliferative activities.

Table 1: Chemical Properties of **HTH-01-091 TFA**

Property	Value
Molecular Weight	613.46 g/mol
Formula	C ₂₈ H ₂₉ Cl ₂ F ₃ N ₄ O ₄
Appearance	Solid
Primary Target	Maternal Embryonic Leucine Zipper Kinase (MELK)

Table 2: In Vitro Inhibitory Activity of **HTH-01-091 TFA**

Target Kinase	IC ₅₀ (nM)
MELK	10.5
PIM1	>1000
PIM2	>1000
PIM3	>1000
RIPK2	>1000
DYRK3	>1000
smMLCK	>1000
CLK2	>1000

Table 3: Antiproliferative Activity of **HTH-01-091 TFA** in Breast Cancer Cell Lines

Cell Line	IC ₅₀ (μM)
MDA-MB-468	4.00
BT-549	6.16
HCC70	8.80
ZR-75-1	>10
MCF7	8.75
T-47D	3.87

Experimental Protocols

Protocol 1: Preparation of a 10 mM HTH-01-091 TFA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **HTH-01-091 TFA** in Dimethyl Sulfoxide (DMSO).

Materials:

- **HTH-01-091 TFA** (solid)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

- Determine the required mass of **HTH-01-091 TFA**:

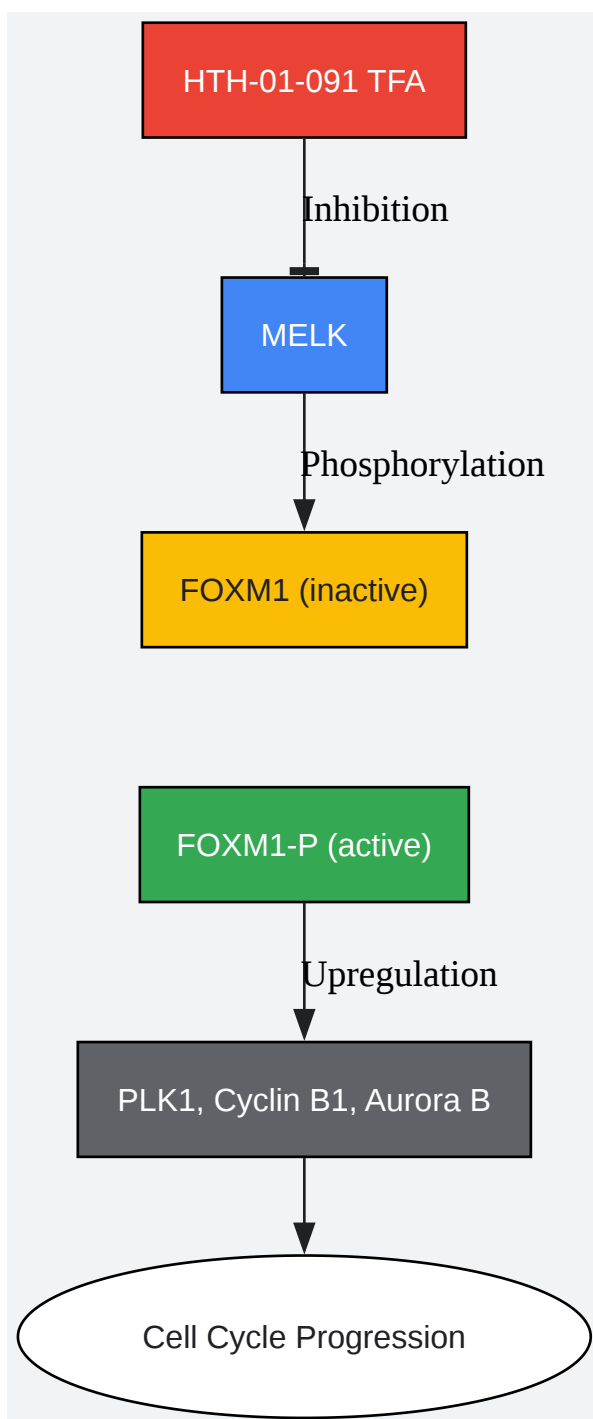
- The molecular weight of **HTH-01-091 TFA** is 613.46 g/mol .
- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 613.46 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 6.1346 \text{ mg}$
- Weighing the compound:
 - Carefully weigh out approximately 6.13 mg of **HTH-01-091 TFA** powder using a calibrated analytical balance.
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the tube containing the **HTH-01-091 TFA**.
 - Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.[1]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Note on Solvent Choice: **HTH-01-091 TFA** is soluble in DMSO at concentrations up to 100 mg/mL.[3] For in vivo studies, further dilution into aqueous buffers or specific formulations is required.

Mandatory Visualization

Signaling Pathway

HTH-01-091 primarily targets MELK, a kinase that plays a crucial role in cell cycle progression and proliferation. A key downstream substrate of MELK is the transcription factor Forkhead Box M1 (FOXO1).^[4] Phosphorylation of FOXO1 by MELK leads to its activation and subsequent transcription of genes that drive cell cycle progression, such as Polo-like kinase 1 (PLK1), Cyclin B1, and Aurora B kinase.^[4] Inhibition of MELK by HTH-01-091 disrupts this signaling cascade, leading to cell cycle arrest and reduced proliferation.

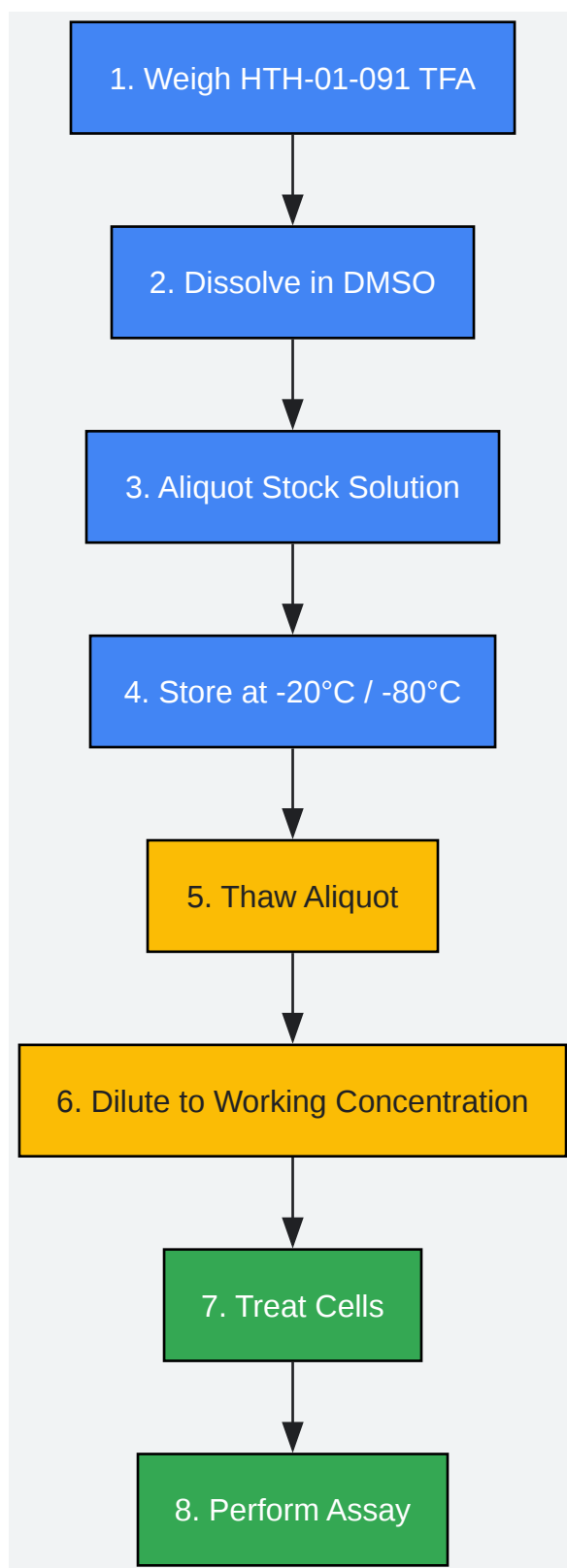


[Click to download full resolution via product page](#)

Caption: HTH-01-091 inhibits the MELK signaling pathway.

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using the **HTH-01-091 TFA** stock solution in a typical cell-based assay.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **HTH-01-091 TFA**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. HTH-01-091 TFA | CymitQuimica [cymitquimica.com]
- 3. HTH-01-091 TFA | MELK抑制剂 | MCE [medchemexpress.cn]
- 4. Frontiers | Maternal Embryonic Leucine Zipper Kinase Promotes Tumor Growth and Metastasis via Stimulating FOXM1 Signaling in Esophageal Squamous Cell Carcinoma [frontiersin.org]
- To cite this document: BenchChem. [Application Notes and Protocols: HTH-01-091 TFA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388138#preparing-hth-01-091-tfa-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com